

3,4,5-Trimethylbenzoic Acid: A Technical Guide for Chemical Synthesis

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Compound of Interest

Compound Name: *3,4,5-Trimethylbenzoic acid*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4,5-Trimethylbenzoic acid (CAS No. 1076-88-6) is a substituted aromatic carboxylic acid that serves as a versatile chemical intermediate.^{[1][2]} Its structure, featuring a benzoic acid core with three methyl groups at the 3, 4, and 5 positions, provides unique steric and electronic properties that make it a valuable building block in the synthesis of a range of chemical entities, including pharmaceuticals, agrochemicals, dyes, and specialty polymers.^[2] The steric hindrance provided by the trimethyl substitution can influence reaction selectivity and efficiency, while the aromatic ring allows for various functionalization reactions.^[2] This technical guide provides a comprehensive overview of the properties, synthesis, and potential applications of **3,4,5-trimethylbenzoic acid** as a chemical intermediate.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3,4,5-trimethylbenzoic acid** is presented in Table 1. These properties are essential for designing and executing chemical reactions and for the purification of products.

Table 1: Chemical and Physical Properties of **3,4,5-Trimethylbenzoic Acid**

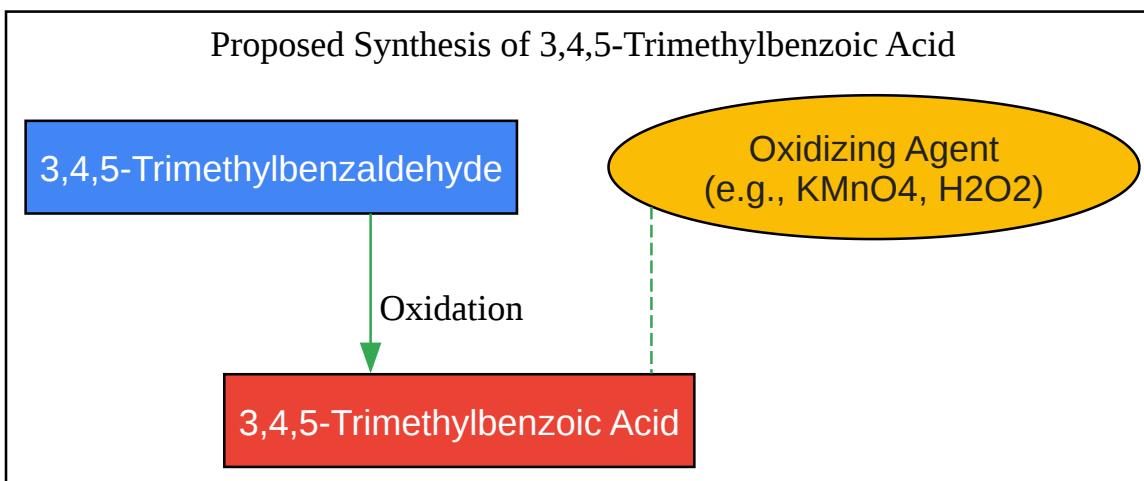
Property	Value	Source(s)
CAS Number	1076-88-6	[3]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[3]
Molecular Weight	164.20 g/mol	[3]
IUPAC Name	3,4,5-trimethylbenzoic acid	[3]
Melting Point	105.65 °C (estimate)	[4]
Boiling Point	313 °C at 760 mmHg; 288.61 °C (estimate)	[1] [4]
Density	1.088 g/cm ³ ; 1.0670 (estimate)	[1] [4]
Solubility	Information not readily available. Expected to have low solubility in water and higher solubility in organic solvents.	
pKa	Data not readily available.	
InChI Key	OWBVULKHVZHYPN-UHFFFAOYSA-N	[3]

Synthesis of 3,4,5-Trimethylbenzoic Acid

Detailed experimental protocols for the synthesis of **3,4,5-trimethylbenzoic acid** are not widely available in the reviewed literature. However, a plausible and common method for the synthesis of benzoic acid derivatives is through the oxidation of the corresponding benzaldehyde. A general procedure for such a transformation is provided below.

Proposed Synthetic Route: Oxidation of 3,4,5-Trimethylbenzaldehyde

A likely synthetic pathway to **3,4,5-trimethylbenzoic acid** is the oxidation of 3,4,5-trimethylbenzaldehyde. This reaction can be carried out using various oxidizing agents.



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A plausible synthetic route to 3,4,5-trimethylbenzoic acid.

General Experimental Protocol: Oxidation of an Aldehyde to a Carboxylic Acid

This protocol is a general method and would require optimization for the specific synthesis of **3,4,5-trimethylbenzoic acid**.^[5]

Materials:

- Aldehyde (e.g., 3,4,5-trimethylbenzaldehyde) (1.0 mmol)
- Potassium carbonate (K_2CO_3) (4.0 mmol)
- Dimethyl sulfoxide (DMSO) (5 mL)
- Water (1.0 mmol)
- 1N Hydrochloric acid (HCl)
- Ethyl acetate
- Saturated sodium chloride (brine) solution

- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- To a reaction tube, add the aldehyde (1.0 mmol), potassium carbonate (4.0 mmol), and dimethyl sulfoxide (2 mL).
- Add water (1.0 mmol) to the mixture.
- Stir the mixture in an open-air environment at 60°C. Monitor the reaction progress by thin-layer chromatography.
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by adding 1N HCl (25 mL).
- Extract the product with ethyl acetate (3 x 25 mL).
- Combine the organic layers and wash with a saturated aqueous NaCl solution.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography to obtain the pure carboxylic acid.

[5]

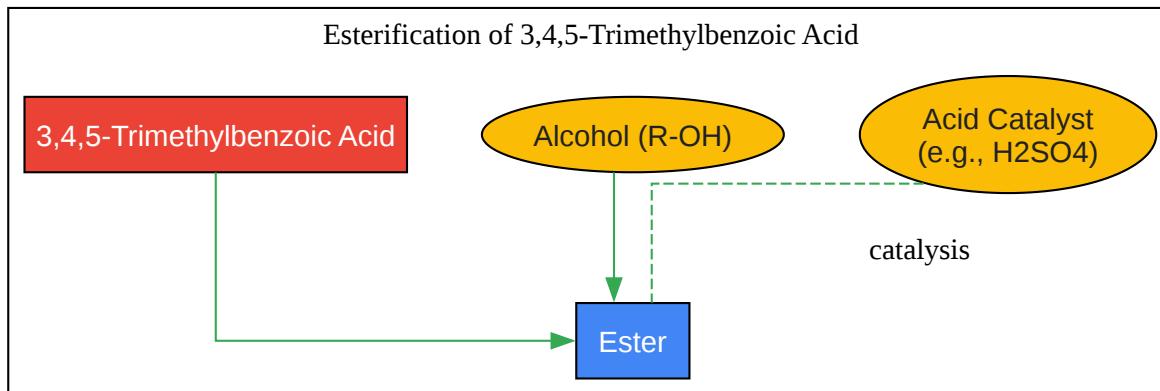
3,4,5-Trimethylbenzoic Acid as a Chemical Intermediate

3,4,5-Trimethylbenzoic acid serves as a key building block for more complex molecules.^[2] Its carboxylic acid functional group can undergo a variety of reactions, such as esterification, amidation, and conversion to an acid chloride, to introduce the 3,4,5-trimethylphenyl moiety into a target structure.

Representative Application: Esterification

A common application of carboxylic acids in drug development and chemical synthesis is their conversion to esters. The following is a general protocol for the esterification of a carboxylic

acid.



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A general workflow for the esterification of 3,4,5-trimethylbenzoic acid.

General Experimental Protocol: Fischer Esterification

Materials:

- **3,4,5-Trimethylbenzoic acid**
- An alcohol (e.g., methanol, ethanol)
- A strong acid catalyst (e.g., concentrated sulfuric acid)
- An appropriate solvent (often the alcohol reactant in excess)
- Saturated sodium bicarbonate solution
- Brine solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., diethyl ether, ethyl acetate)

Procedure:

- Dissolve **3,4,5-trimethylbenzoic acid** in an excess of the desired alcohol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Heat the reaction mixture to reflux for several hours. Monitor the reaction by thin-layer chromatography.
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess alcohol under reduced pressure.
- Dissolve the residue in an organic solvent such as ethyl acetate.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude ester.
- Purify the crude product by distillation or column chromatography.

Spectroscopic Data

While comprehensive, authenticated spectral data for **3,4,5-trimethylbenzoic acid** is not widely published, some data can be found in spectral databases and from chemical suppliers. A summary of available or expected spectral information is provided in Table 2.

Table 2: Spectroscopic Data for **3,4,5-Trimethylbenzoic Acid**

Technique	Expected/Reported Data	Source(s)
¹ H NMR	Aromatic protons (singlet or two singlets), methyl protons (singlets), and a carboxylic acid proton (broad singlet).	General knowledge
¹³ C NMR	Aromatic carbons, methyl carbons, and a carboxylic carbon. A ¹³ C NMR spectrum is available on PubChem.	[3]
IR Spectroscopy	Characteristic peaks for O-H stretching of the carboxylic acid (broad), C=O stretching of the carboxylic acid, and C-H stretching of the aromatic and methyl groups.	General knowledge
Mass Spectrometry	Molecular ion peak corresponding to the molecular weight (164.20 g/mol).	[3]

Conclusion

3,4,5-Trimethylbenzoic acid is a valuable chemical intermediate with potential applications in various fields of chemical synthesis. While detailed, published experimental protocols for its synthesis and specific applications are not abundant, its chemical properties suggest that it can be synthesized and utilized through standard organic chemistry methodologies. This guide provides a foundational understanding of its properties and plausible synthetic and application workflows to aid researchers and drug development professionals in its use. Further research and publication of detailed experimental procedures would be beneficial to the scientific community.

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- To cite this document: BenchChem. [3,4,5-Trimethylbenzoic Acid: A Technical Guide for Chemical Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b091002#3-4-5-trimethylbenzoic-acid-as-a-chemical-intermediate>

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